

# Solving poor recovery of Nereistoxin during solid-phase extraction

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## Compound of Interest

Compound Name: Nereistoxin

Cat. No.: B154731

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## Technical Support Center: Nereistoxin Solid-Phase Extraction

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address poor recovery of **Nereistoxin** during solid-phase extraction (SPE).

## Troubleshooting Guide: Poor Nereistoxin Recovery

Low recovery of **Nereistoxin** during SPE can be attributed to several factors, from incorrect sorbent selection to suboptimal pH conditions. This guide provides a systematic approach to identifying and resolving these issues.

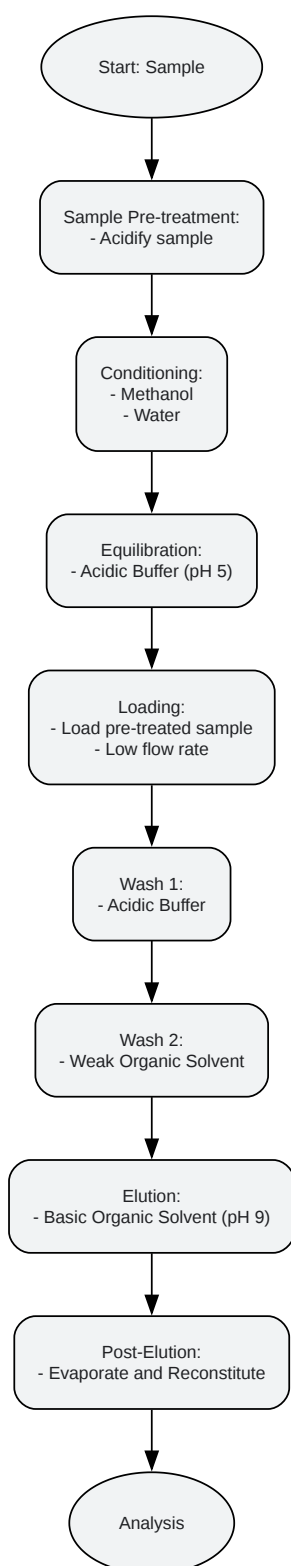
### Step 1: Diagnose the Problem

To pinpoint the cause of low recovery, it is crucial to analyze each fraction of your SPE procedure (load, wash, and elution) to determine where the analyte is being lost.<sup>[1][2]</sup>

### Step 2: Systematic Troubleshooting

Follow the decision tree below to troubleshoot your **Nereistoxin** SPE protocol.





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## References

- 1. silicycle.com [silicycle.com]
- 2. chromatographyonline.com [chromatographyonline.com]
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